

Essential Safety and Logistical Information for Handling Brigatinib

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Compound of Interest

Compound Name: *Brigatinib*

Cat. No.: *B606365*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of potent compounds like **Brigatinib** is paramount. This document provides crucial procedural guidance on personal protective equipment (PPE), disposal, and the biological context of this anaplastic lymphoma kinase (ALK) inhibitor.

Personal Protective Equipment (PPE) for Handling Brigatinib

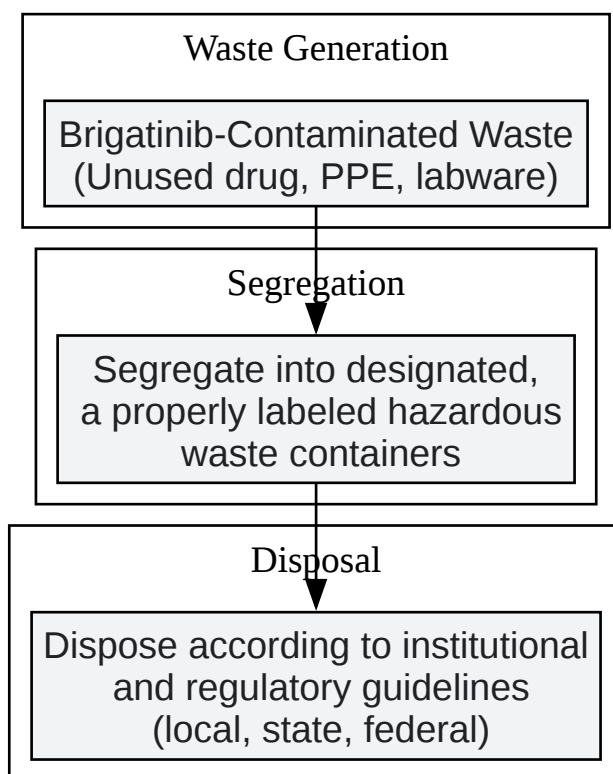
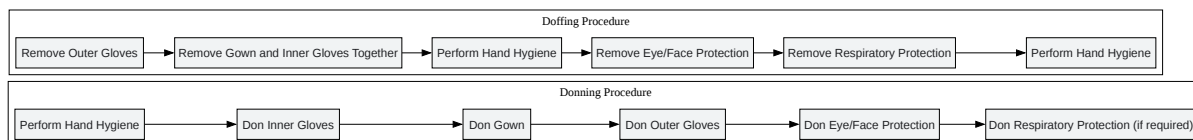
Consistent with guidelines from the Safety Data Sheet (SDS) and USP <800> for handling hazardous drugs, a comprehensive PPE strategy is required when working with **Brigatinib** in solid or solution form. This includes during receipt, storage, transport, compounding, administration, and disposal.

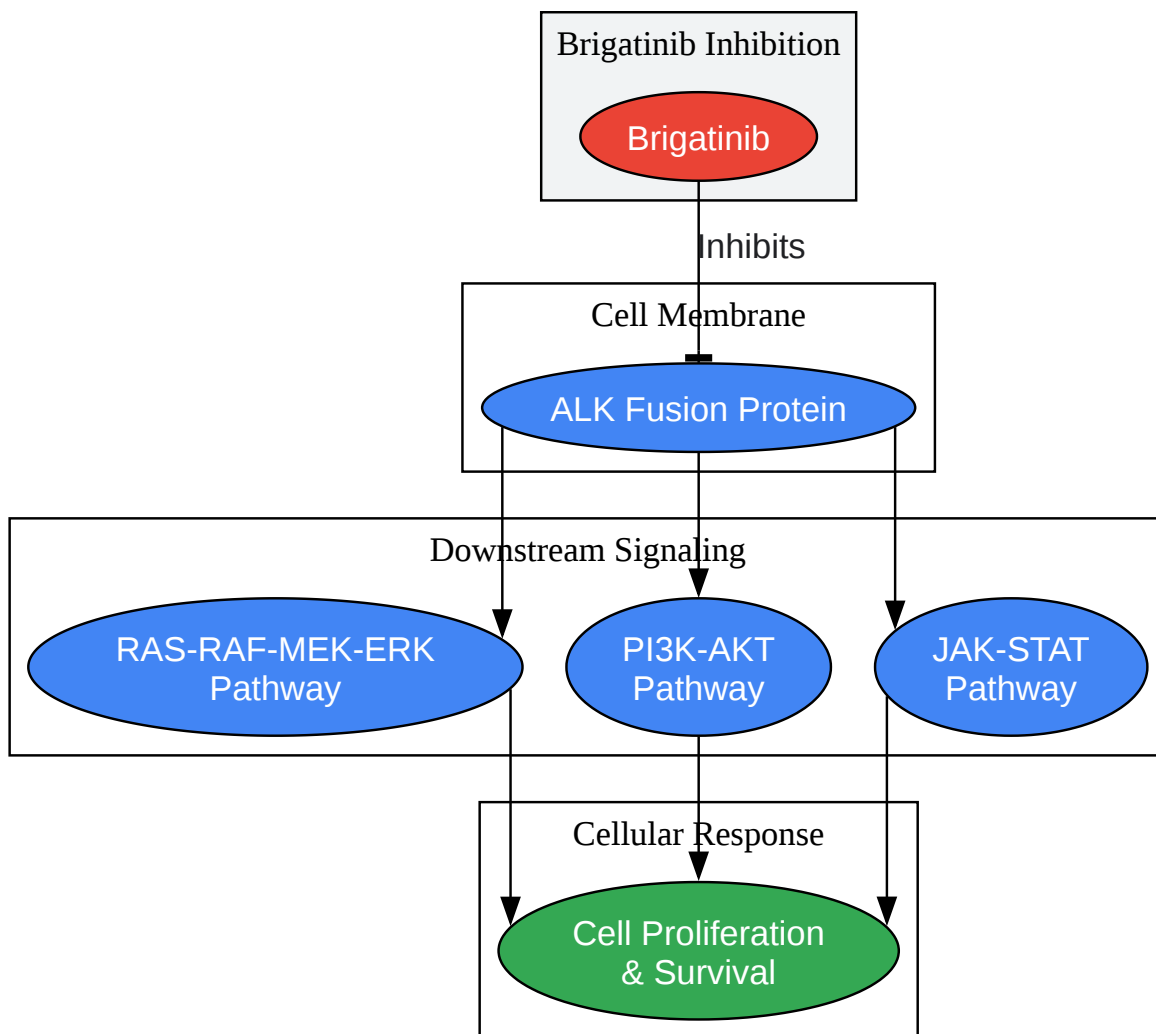
Table 1: Recommended Personal Protective Equipment for Handling **Brigatinib**

PPE Category	Specification	Standard/Recommendation
Gloves	Double-gloving with chemotherapy-tested gloves. Powder-free.	ASTM D6978[1][2][3][4][5][6][7]
Gowns	Disposable, lint-free, low-permeability gowns with back closure, long sleeves, and tight-fitting elastic or knit cuffs.	USP <800>[3]
Eye/Face Protection	Goggles with side shields or a face shield.	USP <800>[3]
Respiratory Protection	For handling solid (powder) form outside of a containment ventilated enclosure, a NIOSH-approved N95 or more protective respirator is required. For situations with a risk of splashes or sprays, a surgical N95 respirator is recommended.	USP <800>, NIOSH[1][3]
Shoe Covers	Two pairs of shoe covers are required when compounding.	USP <800>[3]

Operational Plan: Donning and Doffing PPE

A meticulous procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.





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